

Safe handling and disposal of 2-Chloroethanol in the lab

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Compound of Interest

Compound Name: 2-Chloroethanol

Cat. No.: B045725

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Technical Support Center: 2-Chloroethanol

This guide provides comprehensive information for the safe handling and disposal of **2-Chloroethanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **2-Chloroethanol**?

A1: **2-Chloroethanol** is a flammable liquid and vapor that is highly toxic. It can be fatal if inhaled, ingested, or absorbed through the skin.[1][2] It is also corrosive and can cause severe eye damage.[3][4] The substance may have adverse effects on the central nervous system, cardiovascular system, kidneys, and liver.[4]

Q2: What are the signs and symptoms of exposure to **2-Chloroethanol**?

A2: Symptoms of exposure can include nausea, headache, vomiting, dizziness, and sore throat.[2][4] Skin contact may not be immediately noticeable, but dermatitis can appear later.[1]

Q3: Is **2-Chloroethanol** a carcinogen?

A3: **2-Chloroethanol** is not classified as a human carcinogen by IARC, NTP, or OSHA.[5]

Q4: What should I do if I am exposed to **2-Chloroethanol**?

A4: In all cases of exposure, seek immediate medical attention.[2][4]

- Inhalation: Move to fresh air. If the person is not breathing, give artificial respiration, but do NOT use mouth-to-mouth resuscitation.[1]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[1][2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][6]
- Ingestion: DO NOT induce vomiting. Rinse mouth with water and never give anything by mouth to an unconscious person.[1][3]

Q5: Can I dispose of **2-Chloroethanol** down the drain?

A5: No, **2-Chloroethanol** should not be disposed of down the sanitary sewer.[7][8] It is considered hazardous waste and must be collected in a designated, properly labeled, and tightly closed container for disposal by environmental health and safety (EHS) personnel.[1][7]

Troubleshooting Guides

Scenario 1: I have spilled a small amount of **2-Chloroethanol** in the fume hood.

- Immediate Action:
 - Alert personnel in the immediate area.[9]
 - Ensure the fume hood continues to operate to ventilate vapors.
 - Wearing appropriate personal protective equipment (PPE), including fluorinated rubber gloves, safety goggles, a face shield, and a lab coat, confine the spill.[1]
- Cleanup Procedure:
 - Absorb the spill with an inert, non-combustible absorbent material such as sand, vermiculite, or diatomaceous earth.[4][10]

- Collect the absorbed material using spark-proof tools and place it in a tightly sealed, labeled container for hazardous waste disposal.[\[11\]](#)[\[12\]](#)
- Decontaminate the spill area with a mild detergent and water.[\[12\]](#)
- Place all contaminated materials, including gloves and absorbent pads, into the hazardous waste container.[\[12\]](#)

Scenario 2: I suspect a leak from a container of **2-Chloroethanol**.

- Immediate Action:
 - Do not handle the container without appropriate PPE.
 - If it is safe to do so, place the leaking container in secondary containment, such as a larger, chemically resistant tub or bucket.[\[13\]](#)
 - Alert your supervisor and EHS.
- Troubleshooting:
 - Check the container for any visible cracks or damage.
 - Ensure the container cap is tightly sealed.[\[1\]](#)[\[2\]](#)
 - If the leak is from the cap, try tightening it while wearing appropriate PPE. If this does not stop the leak, transfer the contents to a new, appropriate container in a chemical fume hood.

Scenario 3: The color of my **2-Chloroethanol** has changed.

- Analysis: A change in color could indicate contamination or degradation of the chemical.
- Action:
 - Do not use the chemical for your experiment.

- Consult the manufacturer's safety data sheet (SDS) or technical support for information on the stability and appearance of the product.
- If contamination is suspected, treat the chemical as hazardous waste and dispose of it according to your institution's procedures.

Quantitative Data Summary

Property	Value	Source
Flash Point	60°C (140°F) closed cup	[4][14]
Boiling Point	128-130°C	[14]
Vapor Density	2.78 (Air = 1)	[14]
ACGIH TLV (Ceiling)	1 ppm	[15]
NIOSH IDLH	7 ppm	[15]

Experimental Protocols

Protocol for Neutralization of Small Spills

Objective: To safely neutralize a small spill of **2-Chloroethanol**. Note: This procedure should only be performed by trained personnel wearing appropriate PPE.

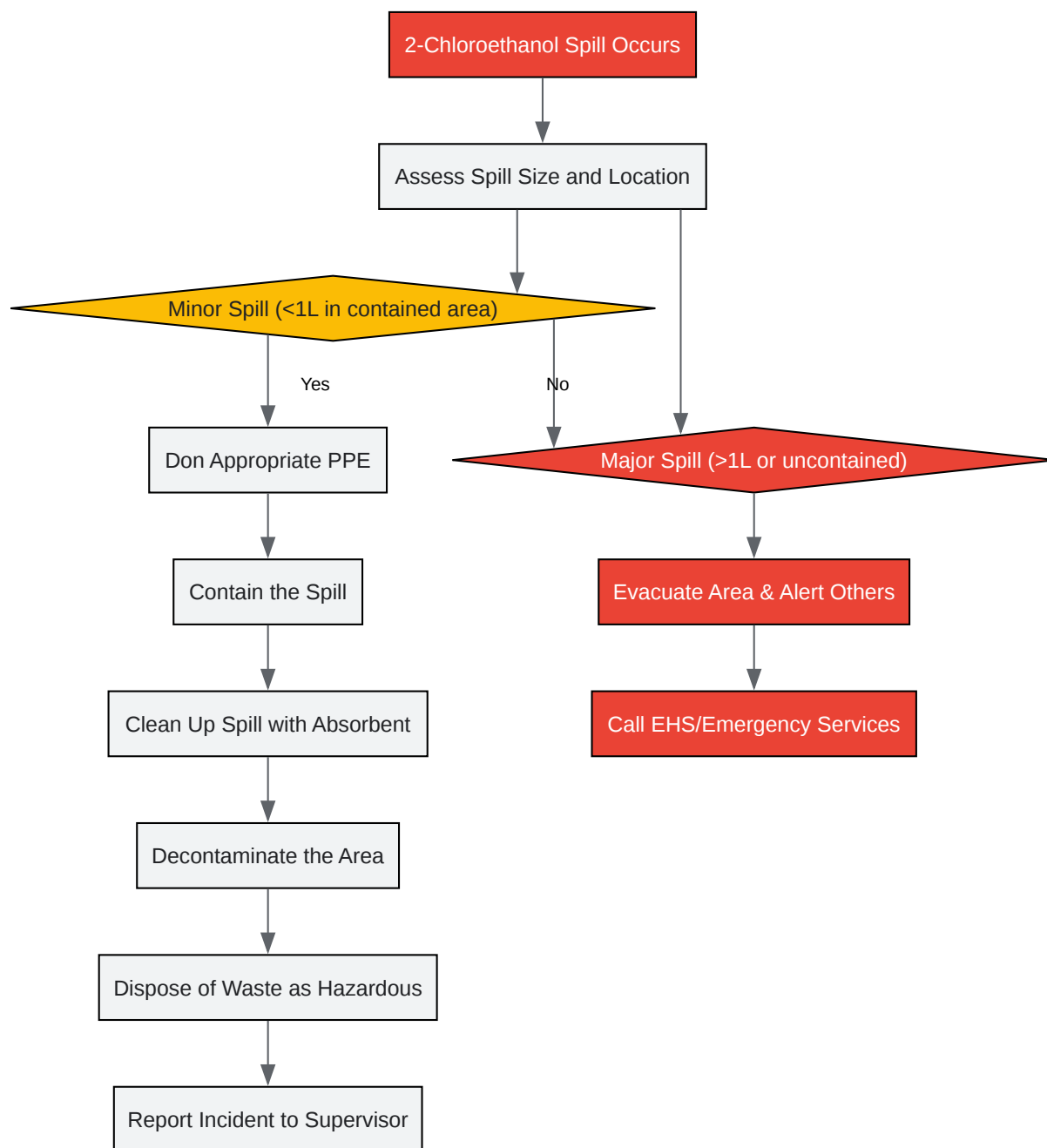
Materials:

- Sodium bicarbonate or a commercial neutralizing agent for acids.[10]
- pH indicator strips.[10]
- Inert absorbent material (e.g., vermiculite, sand).[4]
- Spark-proof scoop or tools.[11]
- Hazardous waste container.
- Mild detergent solution.

Procedure:

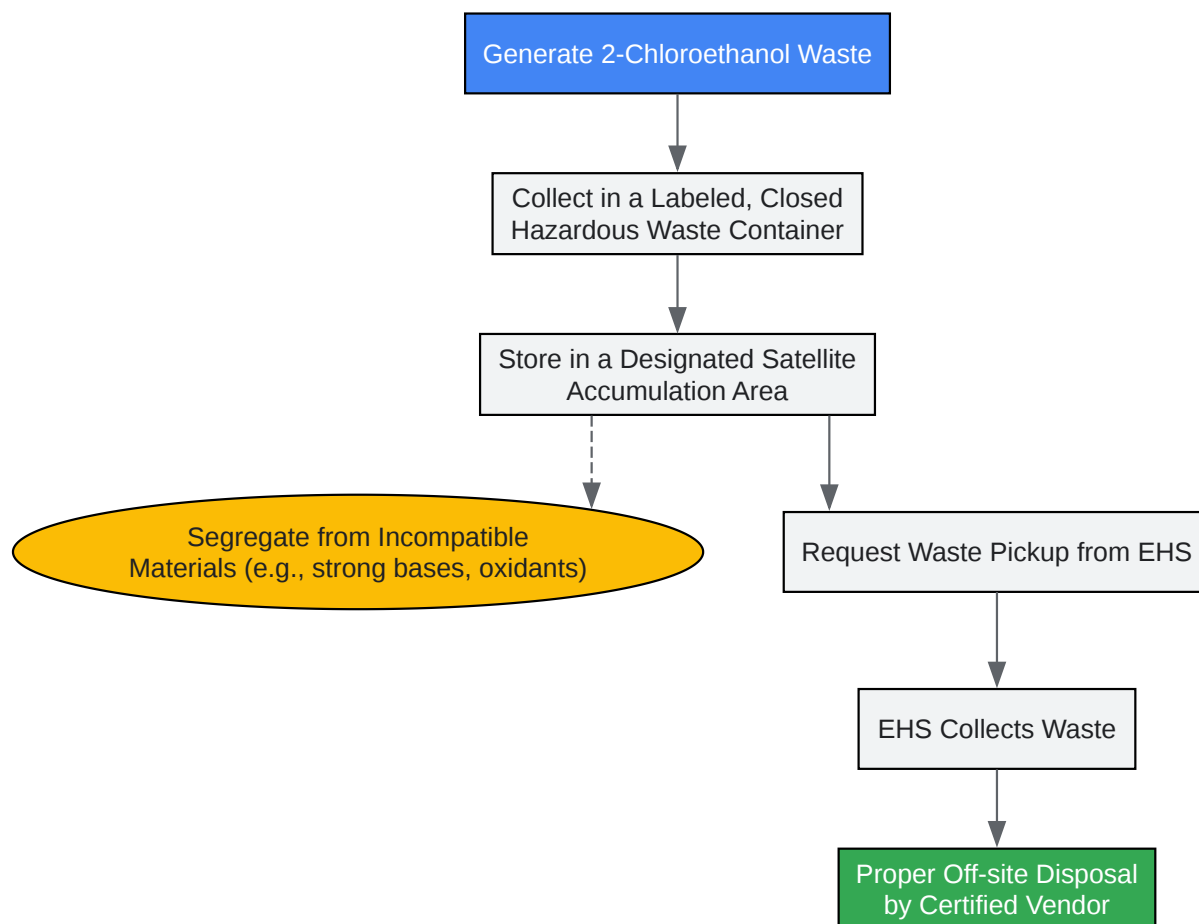
- Ensure the spill is contained.
- Slowly and carefully apply sodium bicarbonate or another suitable neutralizing agent from the edges of the spill inwards.[\[12\]](#)
- Avoid breathing any vapors that may be generated.
- Once the reaction has subsided, use an inert absorbent material to soak up the neutralized mixture.[\[10\]](#)
- Check the pH of the spill area with a pH strip to ensure it is between 6 and 8.
- Collect the residue with spark-proof tools and place it in a labeled hazardous waste container.[\[11\]](#)
- Clean the area with a mild detergent solution and wipe dry with absorbent pads.[\[12\]](#)
- Dispose of all contaminated materials as hazardous waste.[\[12\]](#)

Visualizations



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Caption: Workflow for responding to a **2-Chloroethanol** spill.



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Caption: Proper disposal pathway for **2-Chloroethanol** waste.

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